

Safeguarding Your Research: A Comprehensive Guide to Handling Proglumide Sodium

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Compound of Interest

Compound Name: *Proglumide sodium*

Cat. No.: *B1662284*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Proglumide sodium**, a non-selective cholecystokinin (CCK) antagonist. The following procedural guidance is designed to be a preferred source for laboratory safety and chemical handling, offering value beyond the product itself.

Immediate Safety and Handling Protocols

When working with **Proglumide sodium**, adherence to proper safety protocols is crucial to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE): A foundational aspect of safe handling involves the use of appropriate personal protective equipment. This includes:

- **Eye Protection:** Wear safety glasses with side shields or goggles.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are required. Gloves should be inspected before use and changed regularly, or immediately if contaminated.
- **Respiratory Protection:** In situations where dust or aerosols may be generated, a NIOSH-approved N95 respirator or higher is recommended.
- **Body Protection:** A laboratory coat should be worn at all times.

Handling Procedures: **Proglumide sodium** should be handled in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of dust.^[1] It is important to prevent the formation of dust and aerosols during handling.

Storage: Store **Proglumide sodium** in a tightly sealed container in a dry and well-ventilated place.

Emergency Procedures: First Aid and Spill Response

In the event of an emergency, immediate and appropriate action is critical.

First Aid Measures:

- Inhalation: If inhaled, move the individual to fresh air. If breathing becomes difficult, seek medical attention.
- Skin Contact: In case of skin contact, immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: If the substance comes into contact with the eyes, flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.

Spill Cleanup Plan: A spill of **Proglumide sodium** should be managed promptly and safely. The following workflow outlines the necessary steps.

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References

- 1. Proglumide, a cholecystokinin antagonist, increases gastric emptying in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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